

High-Potency Handling Protocol: 6-Chloro-4-methylpyridin-2-amine

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Compound of Interest

Compound Name: 6-Chloro-4-methylpyridin-2-amine
CAS No.: 51564-92-2
Cat. No.: B118308

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Executive Summary & Chemical Identity

6-Chloro-4-methylpyridin-2-amine (CAS: 51564-92-2) is a functionalized aminopyridine scaffold widely utilized in the synthesis of HIV-1 reverse transcriptase inhibitors (e.g., Nevirapine analogs) and kinase inhibitors.[1] While invaluable as a building block, its structural class—halogenated aminopyridines—presents a significant toxicity profile that requires rigorous containment strategies.

This guide moves beyond generic safety data sheets (SDS) to provide a risk-based operational framework. It treats the compound as a High Hazard/Potent Compound (OEB 3/4 equivalent) due to structural alerts associated with aminopyridines, which can exhibit neurotoxicity (potassium channel blocking activity) and rapid dermal absorption.

Table 1: Chemical Identity & Physical Properties

Property	Specification
CAS Number	51564-92-2
IUPAC Name	6-Chloro-4-methylpyridin-2-amine
Synonyms	2-Amino-6-chloro-4-picoline; 2-Amino-6-chloro-4-methylpyridine
Molecular Formula	C ₆ H ₇ ClN ₂ (MW: 142.59 g/mol)
Physical State	White to yellow-brown crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Low solubility in water
Storage	2–8°C (Refrigerate); Store under inert gas (Argon/Nitrogen)

Hazard Identification & Toxicological Context

Core Safety Directive: Do not underestimate this compound based on "Warning" labels alone. Structural analogs (e.g., 2-amino-6-methylpyridine) carry H310 (Fatal in contact with skin) classifications.^[1] Treat this substance as a potential dermal toxin.^[2]

GHS Hazard Classification (Consolidated)

- Acute Toxicity (Oral): Category 3/4 (Toxic/Harmful if swallowed).
- Acute Toxicity (Dermal): Category 3 (Toxic in contact with skin - Precautionary assignment based on analog data).
- Skin/Eye Irritation: Category 2/2A (Causes severe irritation).
- STOT-SE: Category 3 (Respiratory irritation).^[1]

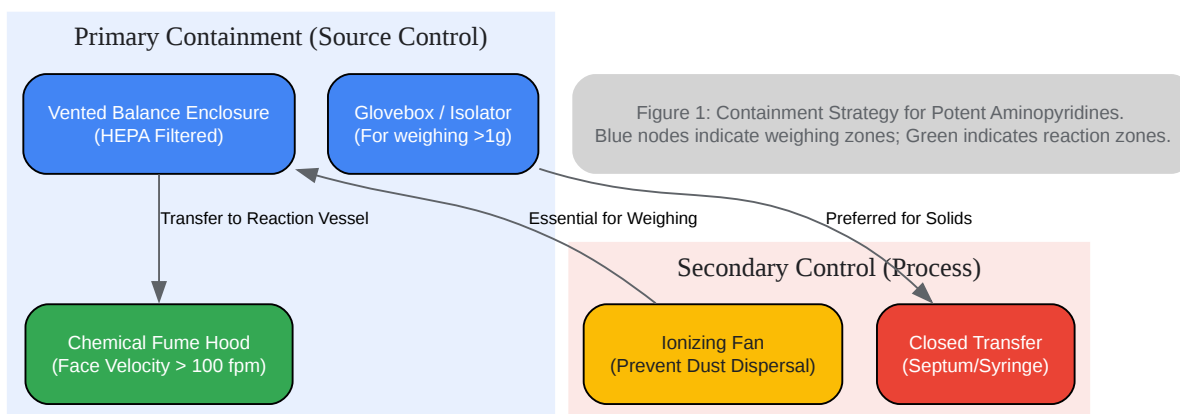
Mechanism of Toxicity (The "Why")

Aminopyridines are known voltage-gated potassium channel blockers. Systemic absorption can lead to neuronal hyperexcitability, manifesting as:

- Early Signs: Paresthesia (tingling) around the mouth and fingertips.
- Acute Exposure: Tremors, gait abnormalities, and in severe cases, seizures.
- Route of Entry: The lipophilic nature of the chloro-methyl substitution enhances dermal penetration compared to the parent aminopyridine.

Engineering Controls & Containment Strategy

The following diagram illustrates the Hierarchy of Containment required for handling this compound. Reliance on PPE alone is a critical failure mode.



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Personal Protective Equipment (PPE) Matrix

Select PPE based on the specific task. Standard nitrile gloves are insufficient for prolonged contact with chlorinated aromatic amines due to rapid permeation.

Protection Zone	PPE Requirement	Rationale
Hand Protection	Double Gloving Strategy:1. Inner: Nitrile (4 mil)2. Outer: Laminate (Silver Shield/4H) or Thick Nitrile (8 mil)	Chlorinated pyridines can permeate standard nitrile in <15 mins. Laminate offers >4 hr breakthrough protection.
Respiratory	P100 / N95 Respirator (if outside hood) Ideally, no respiratory protection is needed if engineering controls are effective.	Prevents inhalation of fine dust during weighing or spill cleanup.
Body	Tyvek® Lab Coat (Disposable) with wrist cuffs.	Prevents contamination of street clothes; disposable nature prevents cross-contamination in laundry.
Eye/Face	Chemical Splash Goggles + Face Shield (for scale-up).	Corrosive potential to corneal tissue; standard safety glasses do not seal against airborne dust.

Operational Handling Protocols

A. Weighing & Transfer (The High-Risk Step)

- **Static Hazard:** This solid is prone to static charge. Use an anti-static gun or ionizing fan inside the balance enclosure.
- **Technique:**
 - Place the receiving vessel (tared) inside the enclosure.
 - Dispense the solid using a disposable spatula. Do not reuse spatulas.
 - Wipe the exterior of the container with a solvent-dampened wipe (methanol) before removing it from the hood.

- Self-Validation: Check the balance area with a UV light (if the compound is fluorescent, common for pyridines) or visually inspect for dust residue.

B. Reaction Setup & Synthesis

- Solvent Choice: Dissolve the solid immediately upon weighing to reduce dust hazard.
- Incompatibilities:
 - Strong Oxidizers: Risk of vigorous reaction.
 - Acids: Exothermic salt formation.
 - Boronic Acids (Chan-Lam/Suzuki): When using copper catalysts (e.g., $\text{Cu}(\text{OAc})_2$), ensure the system is vented to a scrubber if volatile byproducts are generated.

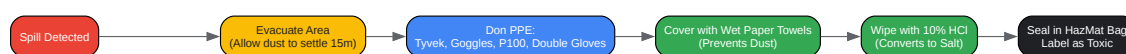
C. Workup & Purification

- Quenching: Acidify aqueous waste streams to protonate the pyridine nitrogen (forming the salt), which significantly reduces volatility and skin permeability.
- Rotary Evaporation: Use a secondary trap (cold finger) to prevent pump oil contamination. Clean the bump trap immediately after use.

Emergency Response & Spills

Scenario: A 500mg vial shatters on the floor.

Figure 2: Dry Powder Spill Response Protocol.



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First Aid Measures:

- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (enhances absorption).
- Eye Contact: Rinse immediately.
- Ingestion: Do not induce vomiting. Transport to ER with SDS.

Storage & Stability

- Degradation: Aminopyridines can oxidize, turning from white to brown.
- Protocol: Store in amber vials, taped with Parafilm, under an inert atmosphere (Nitrogen/Argon) at 2-8°C.
- Shelf Life: Re-test purity (HPLC) every 12 months.

References

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